

Application Note: Solid-Phase Extraction of Amlodipine from Human Plasma

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Compound of Interest

Compound Name: Amoz

Cat. No.: B029683

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Introduction

Amlodipine is a widely prescribed calcium channel blocker for the treatment of hypertension and angina.[1] Accurate and reliable quantification of Amlodipine in complex biological matrices, such as human plasma, is crucial for pharmacokinetic studies, bioequivalence assessment, and therapeutic drug monitoring. Solid-phase extraction (SPE) is a robust and selective sample preparation technique that effectively removes endogenous interferences from plasma, leading to cleaner extracts and improved analytical sensitivity.[2][3][4] This application note provides an overview of various SPE methods for the extraction of Amlodipine from human plasma, followed by detailed protocols and comparative data.

Principle of Solid-Phase Extraction

Solid-phase extraction is a chromatographic technique used to separate components of a mixture. In the context of Amlodipine extraction from plasma, the sample is passed through a solid sorbent (the stationary phase) which retains the analyte of interest. Interfering substances are then washed away, and the purified Amlodipine is eluted with a suitable solvent. The choice of SPE sorbent is critical and is typically based on the physicochemical properties of Amlodipine and the nature of the matrix. Common SPE mechanisms include reversed-phase, ion-exchange, and mixed-mode.

Comparative Performance of SPE Methods for Amlodipine

The following table summarizes the quantitative performance of different SPE methods for the extraction of Amlodipine from human plasma reported in various studies.

SPE Sorbent	Analytical Method	Linearity Range (ng/mL)	LLOQ (ng/mL)	Recovery (%)	Reference
Strata™-X Polymeric Reversed Phase	LC-MS/MS	-	0.050	94.14 (R-enantiomer), 92.23 (S-enantiomer)	[2]
Monolithic Weak Cation-Exchange	HPLC	0.5 - 50.0	0.2	-	[5] [6]
HySphere C8 EC-SE (Online SPE)	HPLC-MS/MS	0.10 - 10.22	0.10	-	[7]
Oasis HLB	LC-MS/MS	0.02 - 20.0	-	93.4 - 99.6	[4]
Oasis MCX (Mixed-Mode)	LC-MS/MS	-	-	70	[4]

Experimental Protocols

Protocol 1: Reversed-Phase SPE using Strata™-X Cartridges

This protocol is adapted from a method for the extraction of Amlodipine enantiomers from human plasma.[\[2\]](#)

Materials:

- Strata™-X 33 µm Polymeric Reversed Phase SPE cartridges
- Methanol
- Water

- 0.2% v/v Ethanolamine in water
- 0.1% Formic acid in methanol
- Human plasma samples
- Internal standard solution

Procedure:

- Cartridge Conditioning: Condition the SPE cartridge with 1 mL of methanol.
- Cartridge Equilibration: Equilibrate the cartridge with 1 mL of water.
- Sample Pretreatment:
 - To 100 μ L of human plasma, add 5 μ L of the internal standard working solution and mix.
 - Add 500 μ L of 0.2% v/v ethanolamine in water to the plasma sample and vortex.
- Sample Loading: Load the pretreated sample onto the conditioned and equilibrated cartridge. Allow the sample to pass through at a moderate speed.
- Washing:
 - Wash the cartridge with 1 mL of water to remove polar interferences.
 - Wash the cartridge with 1 mL of 20% methanol in water to remove non-polar interferences.
- Elution: Elute the analytes with 1 mL of 0.1% formic acid in methanol.
- Analysis: The eluate is ready for analysis by LC-MS/MS.

Protocol 2: Hydrophilic-Lipophilic Balanced (HLB) SPE using Oasis HLB Cartridges

This protocol is based on a method for the simultaneous determination of Amlodipine, Valsartan, and Hydrochlorothiazide in human plasma.^[4]

Materials:

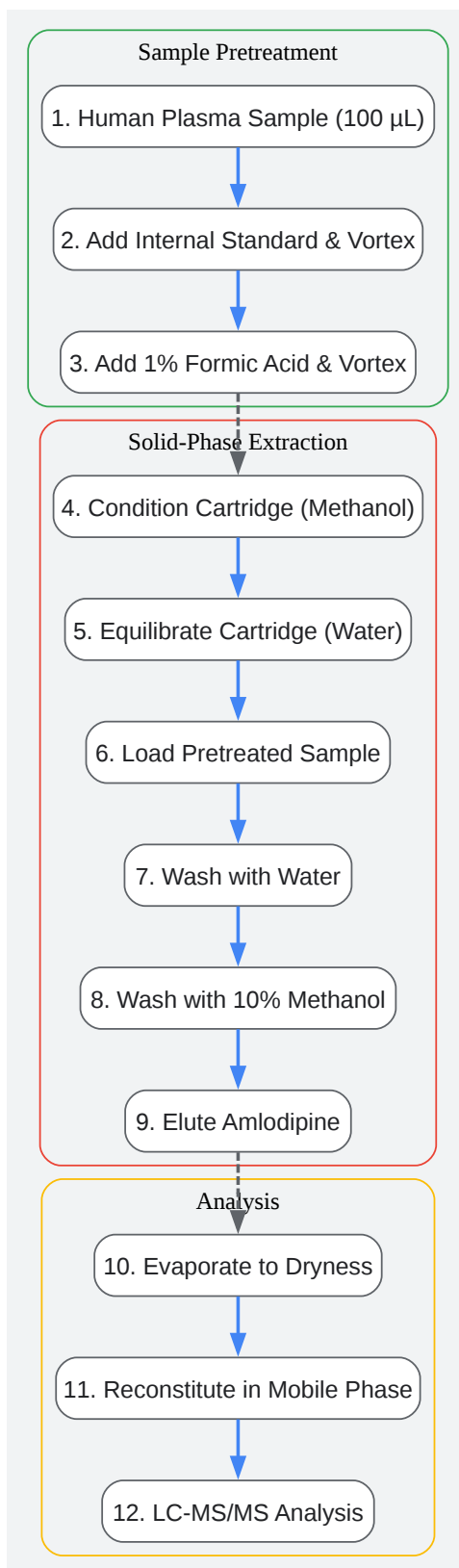
- Waters Oasis HLB (1 mL, 30 mg) extraction cartridges
- Methanol
- Water
- 1.0% Formic acid
- 10% Methanol
- Human plasma samples
- Internal standard solution

Procedure:

- Cartridge Conditioning: Condition the Oasis HLB cartridge with 1.0 mL of methanol.
- Cartridge Equilibration: Equilibrate the cartridge with 1.0 mL of water.
- Sample Pretreatment:
 - To 100 μ L of a plasma sample, add 25 μ L of the internal standard solution and vortex for 10 seconds.
 - Add 400 μ L of 1.0% formic acid and vortex for another 10 seconds.
- Sample Loading: Load the pretreated samples onto the conditioned and equilibrated cartridges.
- Washing:
 - Wash the cartridges with 1.0 mL of water.
 - Wash the cartridges with 1.0 mL of 10% methanol.
- Elution: Elute the analytes from the cartridge (specific elution solvent and volume may need optimization, but a common approach is using a small volume of methanol or acetonitrile, often with a small percentage of acid or base to ensure complete elution).

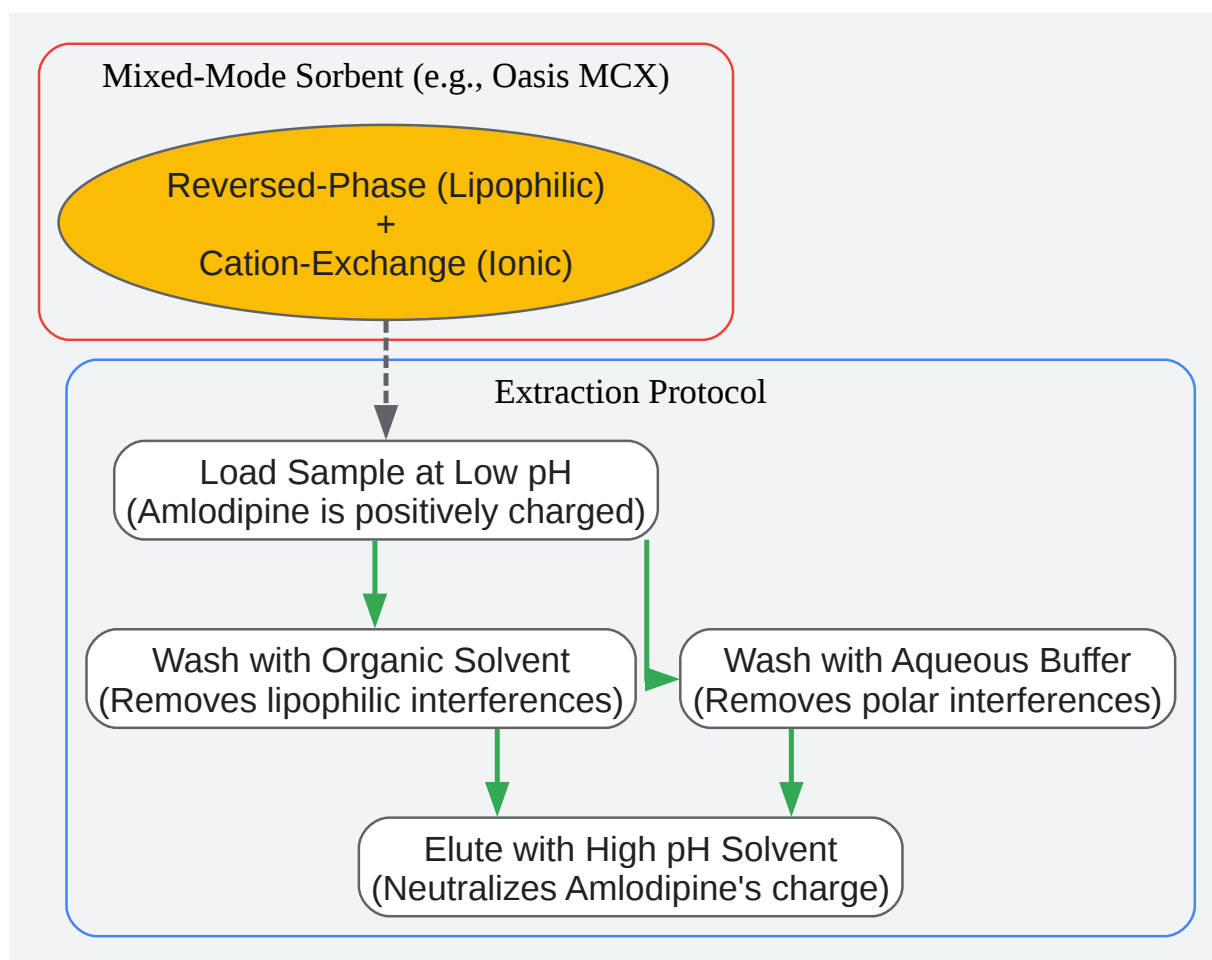
- Analysis: The eluate can then be evaporated to dryness and reconstituted in a suitable mobile phase for LC-MS/MS analysis.

Visualizations



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Caption: Workflow for Amlodipine Extraction using SPE.



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Caption: Principle of Mixed-Mode SPE for Amlodipine.

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